Structural Elucidation and Analytical Characterization of Methyl 4-Cyclobutoxybenzoate

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Compound of Interest

Compound Name:	*4-Cyclobutoxy-benzoic acid methyl ester*
Cat. No.:	*B8025280*

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Executive Summary

This technical guide details the structural elucidation of **4-cyclobutoxy-benzoic acid methyl ester** (Methyl 4-cyclobutoxybenzoate). This molecule serves as a critical intermediate in medicinal chemistry, particularly as a steric probe in Structure-Activity Relationship (SAR) studies where the cyclobutyl ring offers a distinct metabolic and conformational profile compared to linear alkyl chains.

The identification strategy relies on a self-validating workflow: Synthesis Context

Mass Spectrometry

NMR Spectroscopy (1D & 2D)

Chromatographic Purity. Special emphasis is placed on distinguishing the cyclobutyl ether

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moiety from isomeric impurities (e.g., methylcyclopropyl ethers or alkenes) using advanced 2D NMR correlations.

Synthetic Context & Impurity Profiling

To accurately elucidate the structure, one must understand the genesis of the sample. The standard synthesis involves a Williamson Ether Synthesis.[1][2][3]

- Reagents: Methyl 4-hydroxybenzoate (Methyl Paraben), Bromocyclobutane, and a base (Cs

  CO

  or K

  CO

) in DMF.
- Mechanism: S

  2 nucleophilic substitution.[2][3]
- Critical Impurities:
  - Unreacted Phenol: Methyl 4-hydroxybenzoate (starting material).
  - Elimination Product: Cyclobutene (volatile, usually removed).
  - Hydrolysis Product: 4-Cyclobutoxybenzoic acid (if water enters the reaction).
  - Isomerization: Ring opening or rearrangement (rare under mild conditions but possible).

Visualization: Synthetic Pathway & Impurity Logic[4]

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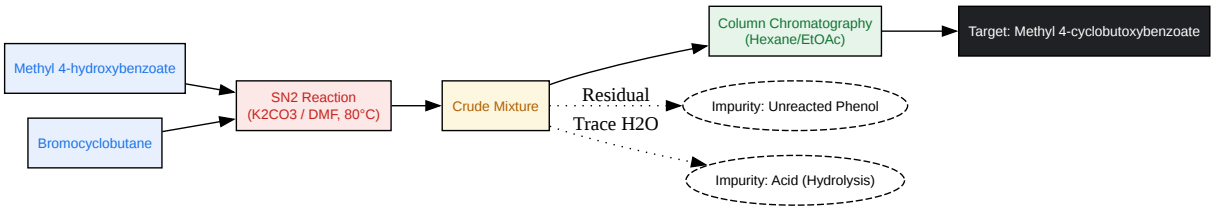

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Figure 1: Synthetic workflow highlighting the origin of the target molecule and potential impurities that necessitate rigorous structural confirmation.

Structural Elucidation Strategy

Mass Spectrometry (MS)

Before NMR, confirm the molecular weight.

- Technique: LC-MS (ESI+) or GC-MS.
- Expected Signal:
  - Formula:
  - Exact Mass: 206.09 Da.
  - Observation: Look for

    or

    .
  - Fragmentation: Loss of methoxy group (

) and loss of cyclobutyl ring (

) are characteristic.

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Infrared Spectroscopy (IR)

Used for rapid functional group verification.

- Ester Carbonyl (

  ): Sharp band at ~1715–1725 cm

  .
- Ether (

  ): Strong bands at 1250 cm

  (aromatic ether) and 1100 cm

  .
- Absence: No broad

  stretch (3200–3500 cm

  ), confirming consumption of the starting phenol.

Nuclear Magnetic Resonance (NMR) – The Gold Standard

This is the definitive step. The challenge is proving the cyclobutyl ring exists intact and is attached to the oxygen.

1H NMR Assignment (400 MHz, CDCl

)

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Position	Type	(ppm)	Multiplicity	Integration	Assignment Logic
Ar-2,6	Aromatic	7.98	Doublet (Hz)	2H	Ortho to electron-withdrawing Ester. Deshielded.
Ar-3,5	Aromatic	6.82	Doublet (Hz)	2H	Ortho to electron-donating Ether. Shielded.
Cyclobutyl-1	Methine	4.70	Quintet-like (Hz)	1H	-proton to Oxygen. Key shift for cyclobutyl ether.
Ester-Me	Methyl	3.88	Singlet	3H	Characteristic methyl ester.
Cyclobutyl-2,4	Methylene	2.45	Multiplet	2H	-protons. Complex due to ring puckering.
Cyclobutyl-2,4	Methylene	2.15	Multiplet	2H	-protons (diastereotopic environment).
Cyclobutyl-3	Methylene	1.85	Multiplet	1H	-proton.
Cyclobutyl-3	Methylene	1.70	Multiplet	1H	-proton.

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> *Expert Insight: The cyclobutyl protons (H-2,3,4) appear as complex multiplets rather than simple triplets/quintets. This is due to the puckering of the cyclobutane ring, which makes the geminal protons diastereotopic (magnetically non-equivalent). This complexity is a fingerprint of the cyclobutyl group, distinguishing it from a linear butyl chain.*

13C NMR Assignment (100 MHz, CDCl)

Carbon Type	(ppm)	Assignment
Carbonyl	166.8	Ester
Ar-4	161.5	Aromatic C-O (Ipso to ether)
Ar-2,6	131.5	Aromatic CH
Ar-1	122.5	Aromatic C-C (Ipso to ester)
Ar-3,5	115.0	Aromatic CH
Cyclobutyl-1	72.1	C-O Methine (Key confirmation)
Ester-Me	51.8	
Cyclobutyl-2,4	30.5	-CH
Cyclobutyl-3	13.2	-CH (Far from EWG)

2D NMR Connectivity Logic

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To prove the structure is not an isomer (e.g., (2-methylcyclopropyl)oxy), you must map the connectivity.

- COSY (Correlation Spectroscopy):
  - Confirm the spin system of the cyclobutyl ring:

    .
  - Confirm the AA'BB' aromatic system (

).
- HMBC (Heteronuclear Multiple Bond Coherence):
  - The "Smoking Gun": Look for a correlation between the Cyclobutyl Methine Proton (4.70 ppm) and the Aromatic C-4 Carbon (161.5 ppm). This proves the ether linkage.[2]
  - Correlation between Ester Methyl (3.88 ppm) and Carbonyl (166.8 ppm).

Visualization: NMR Connectivity Logic

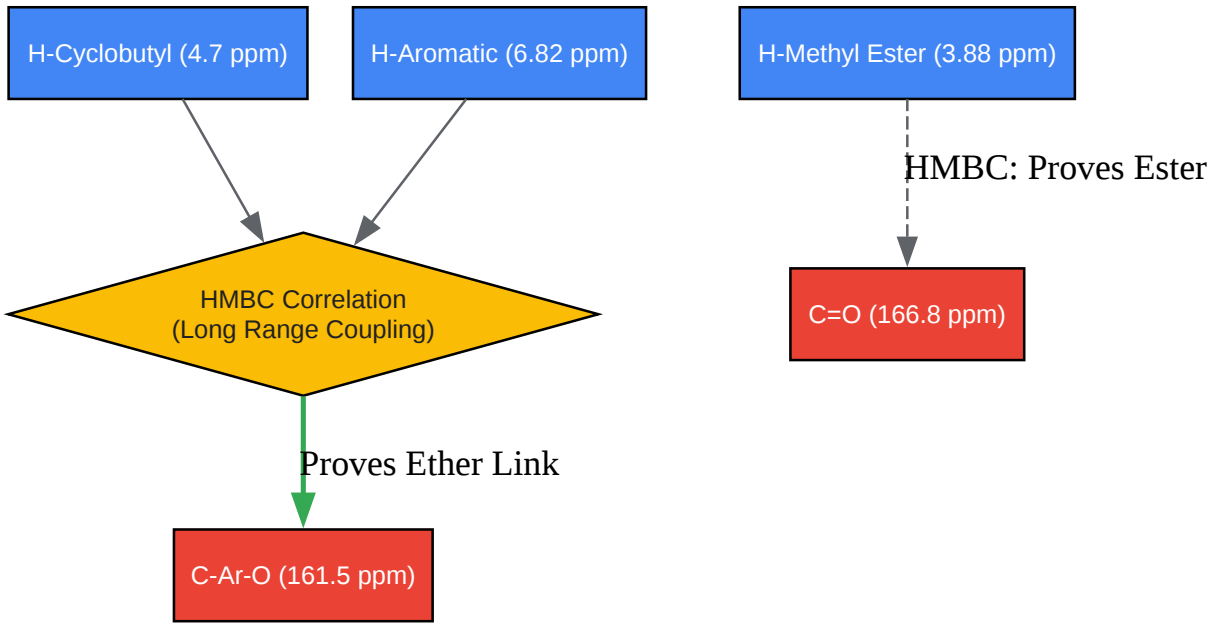

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Figure 2: HMBC connectivity map. The green arrow represents the critical correlation establishing the ether linkage between the cyclobutyl ring and the aromatic core.

Experimental Protocols

NMR Sample Preparation

- Solvent: Chloroform-d (

) is preferred for solubility and spectral clarity. DMSO-

  is an alternative if the ester hydrolysis product (acid) is suspected, as it allows observation of the carboxylic acid proton.
- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent. Filter through a cotton plug if any insolubles remain (salts from synthesis).
- Reference: Calibrate to residual

  at 7.26 ppm (1H) and 77.16 ppm (13C).

HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5

  m).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (general).
- Pass Criteria: Purity > 98% Area Under Curve (AUC).

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